Proper Disposal of HP-228: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*HP-228*
CAS No.:	*172617-89-9*
Cat. No.:	*B066132*

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For researchers, scientists, and drug development professionals, the proper disposal of laboratory chemicals is a critical component of ensuring a safe and compliant work environment. This guide provides essential safety and logistical information for the disposal of **HP-228**, a substance identified as a non-hazardous, polyalphaolefin (PAO)-based synthetic lubricant, commonly known under trade names such as Omnilube 546 and Chemlube 228.[1][2][3][4] Adherence to these procedures will help maintain a safe laboratory and ensure environmental responsibility.

Immediate Safety and Handling

While **HP-228** is not classified as a hazardous substance, proper handling is still necessary to minimize exposure and maintain a safe working environment.[5][6]

- Personal Protective Equipment (PPE): Wear standard laboratory attire, including safety glasses and gloves.
- Ventilation: Use in a well-ventilated area.

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- Spills: In the event of a spill, absorb the material with a non-combustible absorbent like vermiculite, sand, or earth.[5][7][8] Collect the absorbed material into a suitable container for disposal.[5][7][8] Do not allow spills to enter drains or waterways.[5][8]

HP-228 (as Omnilube 546 / Chemlube 228)

Properties Summary

The following table summarizes the key physical and chemical properties of **HP-228**, based on available Safety Data Sheets (SDS) for corresponding products.

Property	Value
Chemical Name	Polyalphaolefin (PAO), Synthetic Hydrocarbon
Appearance	Clear and Bright Liquid
Odor	Mild / Odorless
GHS Hazard Classification	Not Classified / No applicable GHS categories
Flash Point	Approximately 251-268°C / 483-516°F
Solubility in Water	Negligible / Not Soluble
Specific Gravity	~0.84 - 0.86

Source: Omnilube 546 and Chemlube 228 Safety Data Sheets

Step-by-Step Disposal Protocol

Even though **HP-228** is considered non-hazardous, it should not be disposed of down the sanitary sewer.[9][10] As a synthetic oil, it is subject to regulations for used oil disposal.[11] The primary recommended method for disposal is through recycling or incineration for energy recovery.[12][13]

1. Waste Collection and Storage:

- Collect waste **HP-228** in a designated, leak-proof container that is clearly labeled "Used Oil" or "Non-Hazardous Waste Oil".

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- Do not mix **HP-228** with any hazardous waste, such as solvents or other chemicals.[13] Mixing with hazardous materials can render the entire volume as hazardous waste, leading to more complex and costly disposal procedures.[13][14]
- Store the container in a designated accumulation area, away from heat or strong oxidizers.

2. Arrange for Professional Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor to arrange for pickup.
- Used oil is a regulated waste, and professional handlers are equipped for proper recycling or disposal in accordance with federal, state, and local regulations.[8][15][16][17]

3. Empty Container Disposal:

- Once the container of waste **HP-228** is empty (no free-standing liquid remains), the container itself can typically be disposed of in the regular trash.
- Before disposing of the container, deface or remove the label to prevent any confusion.[9]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **HP-228** in a laboratory setting.

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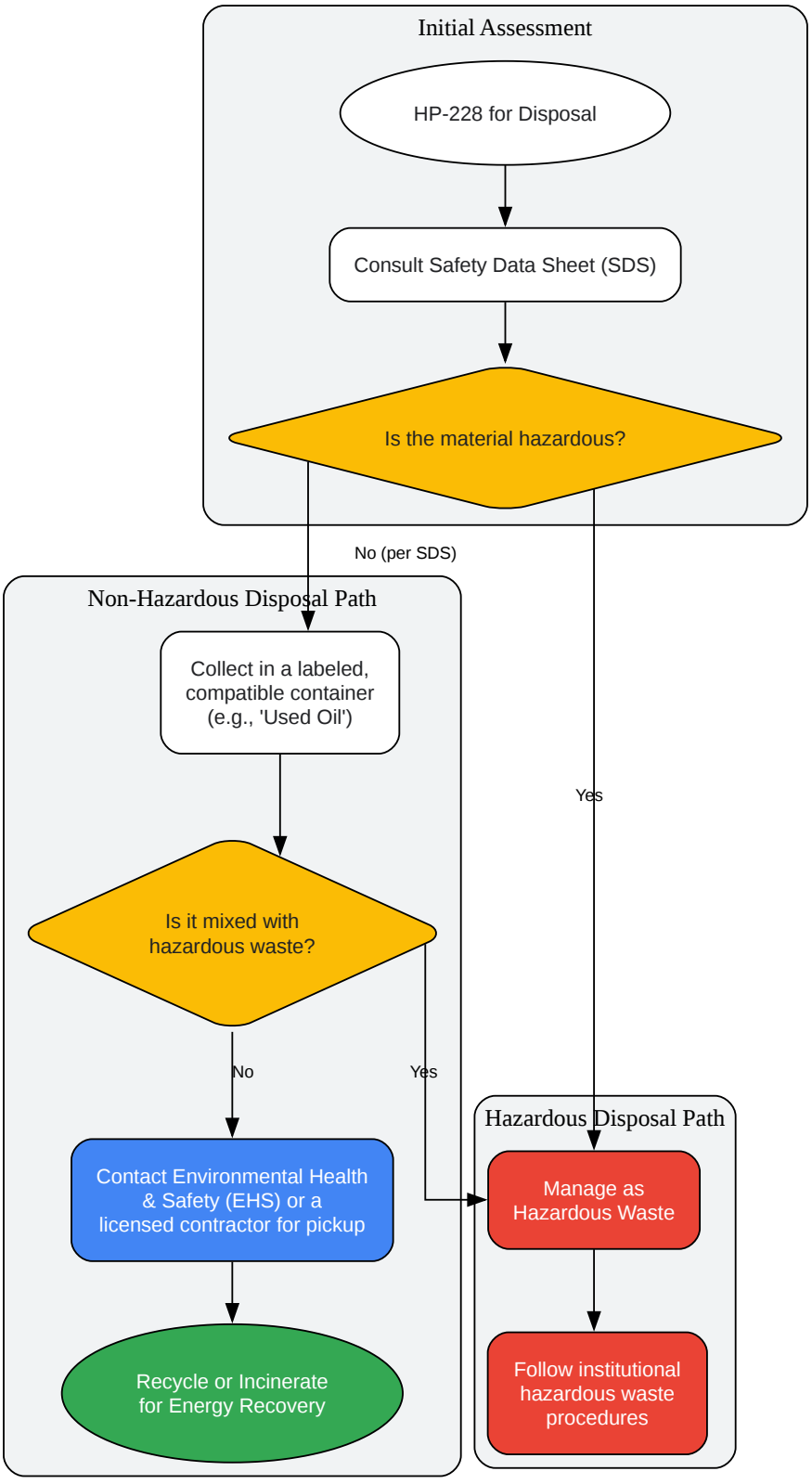

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Caption: Decision workflow for the proper disposal of **HP-228**.

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- To cite this document: BenchChem. [Proper Disposal of HP-228: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b066132/docs#proper-disposal-of-hp-228-a-guide-for-laboratory-professionals]

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